

Application Note: Dasiglucagon In Vitro Bioassay Protocol for Potency Testing

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Compound of Interest

Compound Name: *Dasiglucagon*

CAS No.: *1544300-84-6*

Cat. No.: *B15571561*

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Introduction

Dasiglucagon is a stable and soluble glucagon analog developed for the rapid treatment of severe hypoglycemia.[1][2] It is composed of 29 amino acids with seven substitutions compared to native glucagon, enhancing its chemical and physical stability in aqueous solution.[2][3] Like endogenous glucagon, **dasiglucagon**'s mechanism of action is agonism of the glucagon receptor (GCGR).[3][4] The GCGR is a G-protein coupled receptor (GPCR) primarily expressed in the liver.[1] Binding of **dasiglucagon** to the GCGR initiates a signaling cascade that results in increased blood glucose levels, primarily by stimulating hepatic glycogenolysis and gluconeogenesis.[2][5]

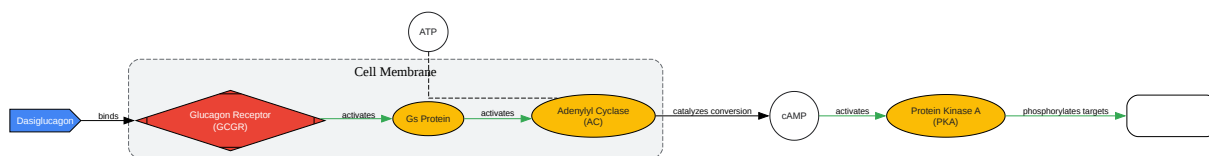
Potency testing is a critical component of quality control for biopharmaceutical products, ensuring batch-to-batch consistency and biological activity. This application note provides a detailed protocol for an in vitro bioassay to determine the potency of **dasiglucagon**. The assay measures the activation of the human glucagon receptor (hGCGR) by quantifying the production of the second messenger, cyclic adenosine monophosphate (cAMP), in a recombinant cell line.

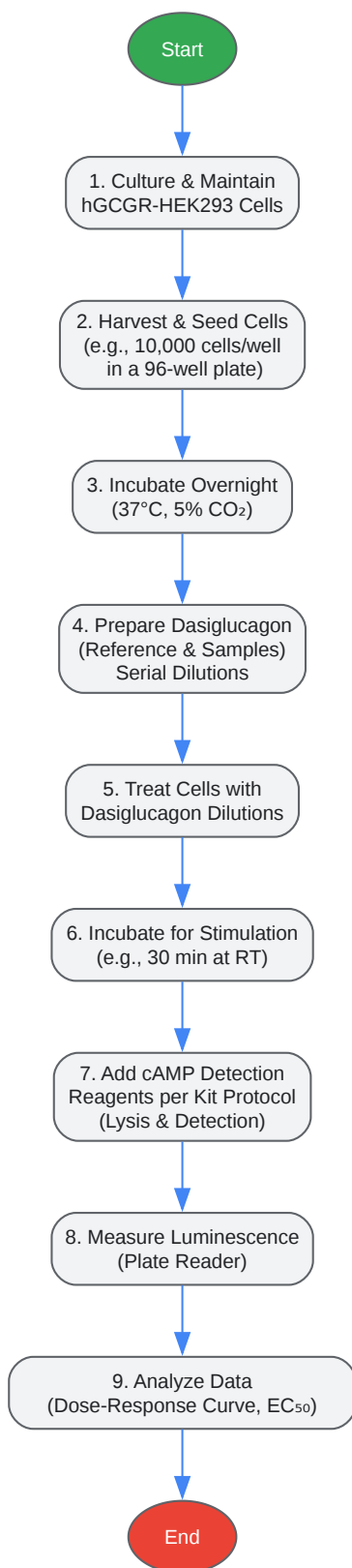
Principle of the Assay

The potency of **dasiglucagon** is determined by its ability to bind to and activate the hGCGR. The hGCGR is coupled to a stimulatory G-protein (Gs).[6] Upon agonist binding, the Gs alpha subunit activates adenylyl cyclase, which catalyzes the conversion of ATP into cAMP.[5][7] The amount of intracellular cAMP produced is directly proportional to the level of receptor activation.

This protocol utilizes a stable cell line, such as Human Embryonic Kidney 293 (HEK293) or Chinese Hamster Ovary (CHO-K1) cells, engineered to express the hGCGR.[8][9][10] The intracellular cAMP concentration is quantified using a commercially available homogenous, luminescence-based assay system. The resulting signal is used to generate a dose-response curve, from which the half-maximal effective concentration (EC_{50}) is calculated. The potency of a test sample of **dasiglucagon** is determined relative to a reference standard.

Glucagon Receptor Signaling Pathway





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